

Cannflavin A compared to other cannabis flavonoids

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Compound Focus: Cannflavin A

CAS No.: 76735-57-4

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Chemical Properties & Bioactivity Comparison

The table below summarizes the key characteristics and experimental findings for **Cannflavin A** compared to other cannabis flavonoids.

Flavonoid Name	Chemical Class	Unique Features	Key Reported Bioactivities (with Experimental Data)
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| **Cannflavin A** | Prenylated Flavone (Cannabis-specific) | Geranylated side chain [1] | **Neuroprotection:** Showed hormetic and neuroprotective effects against Amyloid- β -mediated neurotoxicity in PC12 cells. At 10 μ M, it increased cell viability by up to 40% and inhibited A β fibrillization (Thioflavin T assay and TEM) [2]. **Anti-cancer:** In bladder cancer cell lines (T24, TCCSUP), it reduced viability, induced apoptosis (caspase-3 cleavage), and reduced invasion by 50% (Matrigel assay). Showed synergistic effects with Gemcitabine, Cisplatin, THC, and CBD [3]. **Anti-inflammatory:** Computational assessment predicts it as a potent TAK1 inhibitor with superior binding affinity and stability compared to Takinib (Molecular Docking & MD Simulation) [4]. Historically reported to be 30x more effective than aspirin in inhibiting prostaglandin E2 [5].

|| **Cannflavin B** | Prenylated Flavone (Cannabis-specific) | Prenylated side chain; isomer of Isocannflavin B [1] | **Anti-inflammatory:** Also reported to have anti-inflammatory activity 30 times greater than aspirin [6] [5]. A derivative (FBL-03G) has shown promise in inducing apoptosis in pancreatic cancer models [3]. ||

Apigenin | Common Flavone | Found in chamomile, parsley [6] | Studied for its muscle-relaxing, sedative, and anti-anxiety effects [6]. | | **Quercetin** | Common Flavonol | Widespread in fruits and vegetables [6] | Known for anti-inflammatory, antioxidant, antiviral, and antifungal effects [6]. | | **Luteolin** | Common Flavone | Found in celery, thyme [6] | Reported to have powerful antioxidant and anti-cancer effects [6]. | | **Orientin** | Common Flavone C-glycoside | Present in cannabis and tea plants like rooibos [6] | Has shown potent antioxidant, antibiotic, anti-inflammatory, and anticancer properties in studies [6]. | | **Vitexin** | Common Flavone C-glycoside | Found in passionflower, hawthorn [6] | Research indicates it can reduce pain and protect brain cells, with potential role in preventing Alzheimer's disease [6]. |

Detailed Experimental Protocols

For your reference, here are the detailed methodologies from key studies on **Cannflavin A**.

- **Neuroprotection against Amyloid- β (A β) [2]:**

 - **Cell Model:** Rat pheochromocytoma (PC12) cells.
 - **Viability Assay:** MTT assay after 48h treatment with **Cannflavin A** (1-200 μ M), alone or with A β 1-42.
 - **Morphological Assessment:** Fluorescent staining to observe neurite loss and A β aggregate adherence.
 - **Anti-aggregation Assay:** Thioflavin T (ThT) fluorometric kinetic assay to monitor A β 1-42 fibrillization. Transmission Electron Microscopy (TEM) to visualize fibril and aggregate morphology.

- **Anti-Cancer Effects in Bladder Cancer [3]:**

 - **Cell Models:** Human bladder transitional cell carcinoma lines (T24, TCCSUP) and non-tumorigenic human bladder epithelial cells (HBIEpC).
 - **Cytotoxicity Assay:** Cells treated with **Cannflavin A** (up to 100 μ M), alone or with chemotherapeutics (Gemcitabine, Cisplatin) or cannabinoids (THC, CBD) for 48h. Viability assessed using AlamarBlue.
 - **Apoptosis Assay:** Annexin V staining and Western Blot for Caspase-3 cleavage.
 - **Invasion Assay:** Matrigel invasion assay to evaluate reduction in invasive potential.

- **Computational Assessment as TAK1 Inhibitor [4]:**

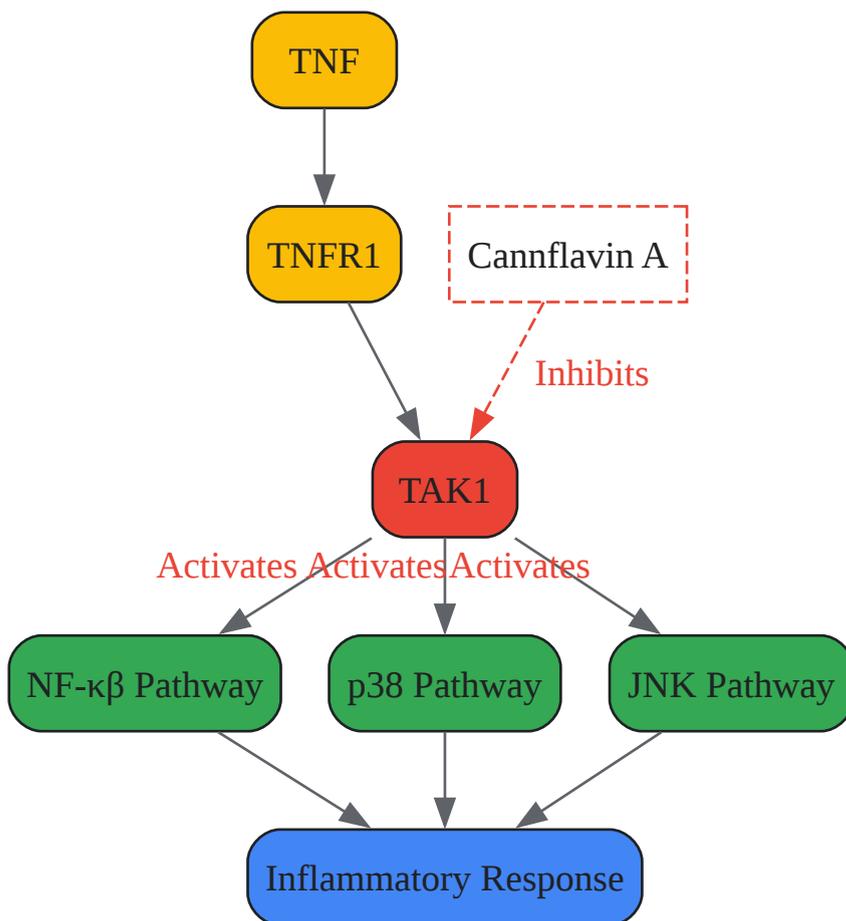
 - **Molecular Docking:** Used AutoDock Vina to dock **Cannflavin A** into the ATP-binding site of TAK1 (PDB: 5V5N), with Takinib as a reference control.

- **Molecular Dynamics (MD) Simulation:** Performed using Amber18 with the FF14SB force field for the protein and GAFF2 for the ligand. Systems were solvated in a TIP3P water box, neutralized, and simulations were run to evaluate complex stability.
- **Free Energy Calculations:** Binding free energy was decomposed to identify key residue contributions.

Signaling Pathways and Experimental Workflow

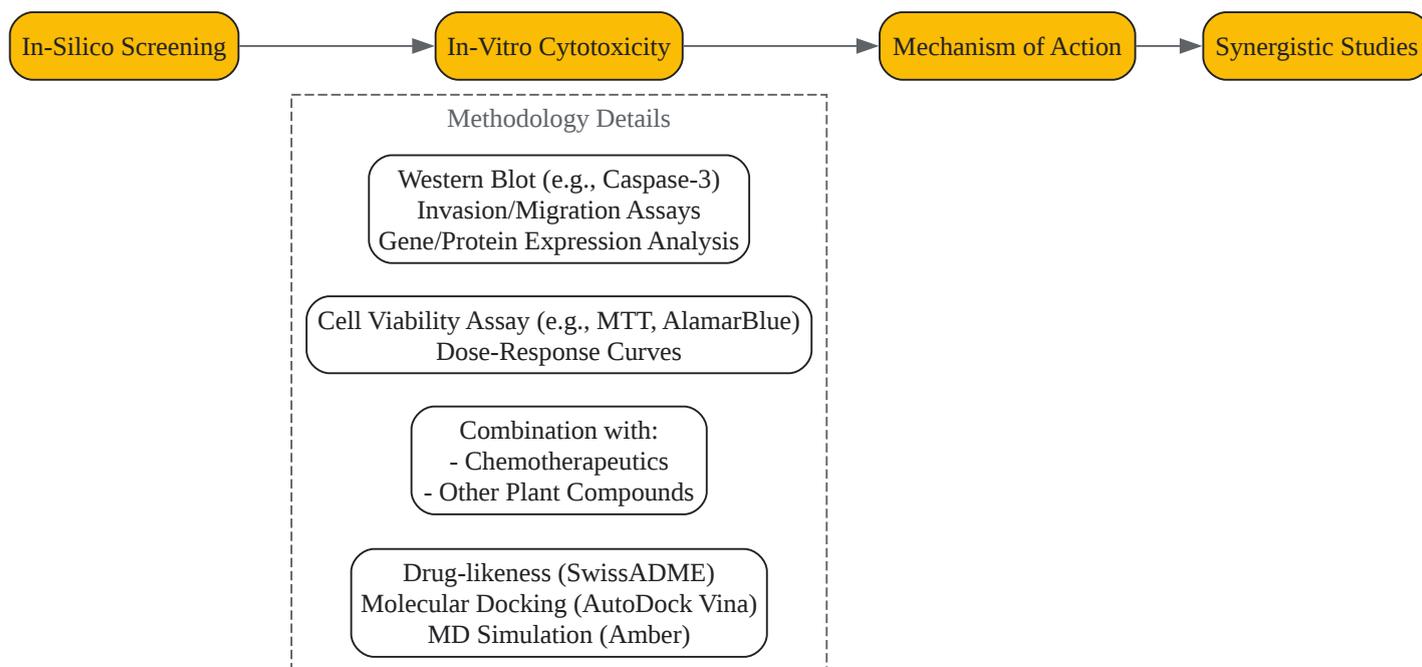
The following diagrams illustrate the key signaling pathway involved and a generalized experimental workflow based on the cited studies.

TAK1 Inflammatory Signaling Pathway



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Experimental Workflow for Bioactivity Validation



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Research Implications and Gaps

The pre-clinical data positions **Cannflavin A** as a highly promising candidate for drug development. Its multi-target action, especially the potent anti-inflammatory activity via TAK1 inhibition and neuroprotection via anti-amyloid aggregation, is notable [2] [4]. The observed synergism with existing chemotherapeutics and cannabinoids suggests potential for combination therapies, which could lower required doses and reduce side effects [3].

However, a significant challenge for drug development is its low natural abundance in the cannabis plant (approximately 0.014% by weight) [5]. Current research is therefore focused on alternative production

methods, including:

- **Metabolic Engineering:** Using the identified biosynthetic genes to produce Cannflavins in microbial or other host systems [5].
- **Total Chemical Synthesis:** Developing efficient synthetic routes to obtain sufficient quantities for research and therapeutics [1].

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References

1. Chemistry and Biological Activities of Cannflavins of the ... [pmc.ncbi.nlm.nih.gov]
2. Novel cannabis , flavonoid displays both a hormetic and... cannflavin A [pubmed.ncbi.nlm.nih.gov]
3. Anti-cancer properties of cannflavin A and potential ... [pmc.ncbi.nlm.nih.gov]
4. Computational Assessment of Cannflavin A as a TAK1 ... [mdpi.com]
5. Scientists Just Learned How Cannabis Makes Molecules ... [sciencealert.com]
6. Terpenes vs . flavonoids in cannabis : What's the difference [leafwell.com]

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